

"2-(5-Bromothiophen-2-yl)acetonitrile" safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-(5-Bromothiophen-2-yl)acetonitrile

Cat. No.: B1269735

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Technical Guide: Safe Handling of 2-(5-Bromothiophen-2-yl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-(5-Bromothiophen-2-yl)acetonitrile** (CAS No. 71637-37-1). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide incorporates information from closely related analogs and the parent compound, acetonitrile, to provide a thorough understanding of the potential hazards.

Hazard Identification and Classification

While a specific GHS classification for **2-(5-Bromothiophen-2-yl)acetonitrile** is not readily available, data from the isomeric compound 2-(3-Bromothiophen-2-yl)acetonitrile suggests the following hazards are likely applicable^[1]:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled^[1].
- Skin Corrosion/Irritation: Causes skin irritation^[1].
- Eye Damage/Irritation: Causes serious eye irritation^[1].

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation[1].

The presence of the acetonitrile functional group also suggests potential for the release of cyanide upon metabolism, leading to delayed toxic effects[2]. Symptoms of nitrile poisoning can be similar to those of hydrogen cyanide and may include headache, weakness, nausea, and in severe cases, convulsions and collapse[2][3].

Pictograms (Anticipated):



Signal Word (Anticipated): DANGER

Physicochemical Information

Property	Value	Source
CAS Number	71637-37-1	[4]
Molecular Formula	C ₆ H ₄ BrNS	[4]
Molecular Weight	202.07 g/mol	[4]
Appearance	Light yellow (based on related compounds)	[5]
Solubility	Insoluble in water, soluble in dimethylformamide (based on related compounds)	[6]

Note: Some data is inferred from related compounds and should be treated as indicative.

Handling and Storage

Strict adherence to safety protocols is mandatory when handling this compound.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood[5][7][8].

- Ensure safety showers and eyewash stations are readily accessible[5].

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield[5][9].
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contaminated[3][5][9].
- Respiratory Protection: If working outside a fume hood or if aerosol generation is possible, use a NIOSH/MSHA approved respirator with an appropriate cartridge[5].

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[3][7].
- Keep container tightly closed[5][7].
- Cold-chain transportation may be required, indicating potential for instability at room temperature[10].
- Store in a locked cabinet or area with restricted access[5].

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][7]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[5][8].
- Specific Hazards: Combustion may produce toxic fumes of hydrogen cyanide, nitrogen oxides, sulfur oxides, and hydrogen bromide[3].
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear[5][8].

Experimental Workflow and Safety Precautions

The following diagram illustrates a typical experimental workflow involving the handling of **2-(5-Bromothiophen-2-yl)acetonitrile**, emphasizing the critical safety checkpoints.

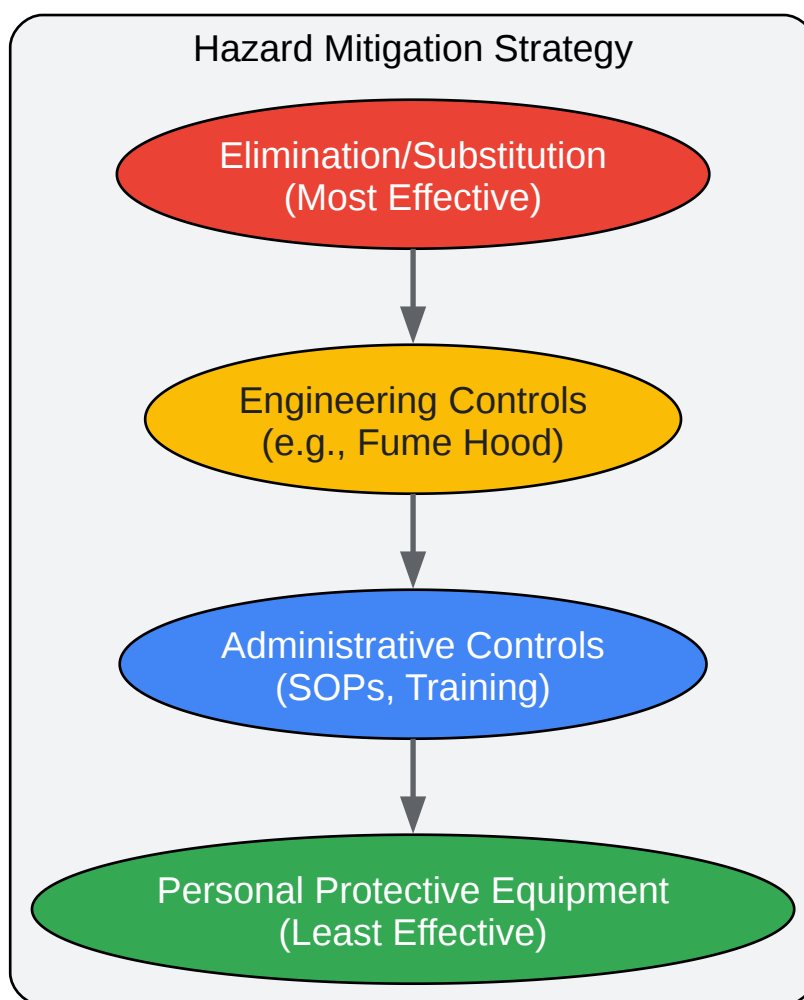


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Caption: Experimental workflow for handling **2-(5-Bromothiophen-2-yl)acetonitrile**.

Logical Relationship of Safety Measures

The following diagram outlines the logical hierarchy of controls for mitigating exposure risks associated with this compound.



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Caption: Hierarchy of controls for chemical safety.

This guide is intended to provide essential safety information. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols. A thorough risk assessment should be conducted before commencing any new experimental work with this compound.

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References

- 1. 2-(3-Bromothiophen-2-yl)acetonitrile | C₆H₄BrNS | CID 18628861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [Toxicology of acetonitrile] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. researchgate.net [researchgate.net]
- 7. tcichemicals.com [tcichemicals.com]
- 8. scienceinteractive.com [scienceinteractive.com]
- 9. unigel.com.br [unigel.com.br]
- 10. 71637-37-1|2-(5-Bromothiophen-2-yl)acetonitrile|BLD Pharm [bldpharm.com]
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